

Ptp1B-IN-2 Binding Affinity for PTP1B: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ptp1B-IN-2*

Cat. No.: *B608913*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the binding affinity of the inhibitor **Ptp1B-IN-2** for its target, Protein Tyrosine Phosphatase 1B (PTP1B). This document includes quantitative binding data, detailed experimental protocols for affinity determination, and visualizations of the relevant signaling pathway and experimental workflow.

Quantitative Binding Affinity Data

Ptp1B-IN-2 is a potent and selective inhibitor of PTP1B. The following table summarizes the key quantitative data regarding its binding affinity and selectivity.

Parameter	Value	Target	Notes
IC50	50 nM	PTP1B	The half maximal inhibitory concentration, indicating the concentration of Ptp1B-IN-2 required to inhibit 50% of PTP1B's enzymatic activity. [1] [2] [3] [4]
Selectivity	>15-fold	TCPTP	Ptp1B-IN-2 exhibits greater than 15-fold selectivity for PTP1B over the highly homologous T-cell protein tyrosine phosphatase (TCPTP). [1] [3]
Selectivity	>40-fold	SHP-2	Ptp1B-IN-2 demonstrates over 40-fold selectivity for PTP1B compared to SHP-2. [1] [3]
Selectivity	>40-fold	LAR	Ptp1B-IN-2 shows more than 40-fold selectivity for PTP1B over leukocyte antigen-related (LAR) phosphatase. [1] [3]

Experimental Protocol: PTP1B Enzymatic Inhibition Assay

The determination of the IC₅₀ value for an inhibitor of PTP1B, such as **Ptp1B-IN-2**, is typically performed using a colorimetric enzymatic assay. The following is a representative protocol based on established methodologies.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To measure the concentration-dependent inhibition of PTP1B by an inhibitor and determine its IC₅₀ value.

Materials:

- Recombinant human PTP1B enzyme
- PTP1B inhibitor (e.g., **Ptp1B-IN-2**)
- Assay Buffer: 25 mM Tris-HCl (pH 7.5), 1 mM EDTA, 1 mM DTT, 2 mM β-mercaptoethanol[\[6\]](#)
- Substrate: p-nitrophenyl phosphate (pNPP)[\[5\]](#)[\[6\]](#)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure:

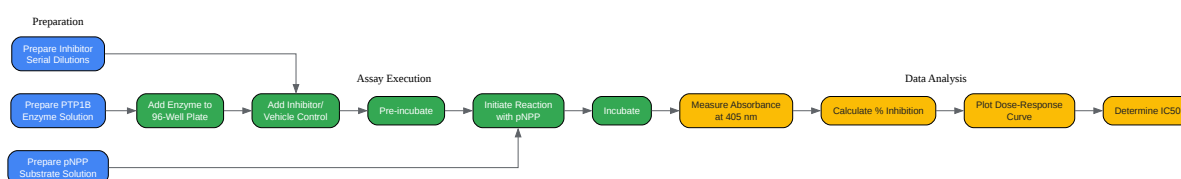
- Inhibitor Preparation: Prepare a serial dilution of the PTP1B inhibitor in the assay buffer. A typical starting concentration might be in the low micromolar range, with subsequent dilutions to cover a broad concentration range. A vehicle control (e.g., DMSO) without the inhibitor should also be prepared.[\[6\]](#)
- Enzyme and Inhibitor Pre-incubation: In a 96-well plate, add a defined amount of the PTP1B enzyme to each well. Subsequently, add the different concentrations of the inhibitor or the vehicle control to the respective wells.[\[6\]](#) The plate is then incubated at a controlled temperature (e.g., 37°C) for a specific period (e.g., 10-15 minutes) to allow the inhibitor to bind to the enzyme.
- Initiation of Reaction: The enzymatic reaction is initiated by adding a solution of the substrate, pNPP, to each well.[\[6\]](#)

- Incubation and Measurement: The plate is incubated at 37°C for a set time (e.g., 30 minutes).^{[6][8]} During this time, PTP1B will hydrolyze pNPP to p-nitrophenol, which is a yellow-colored product. The absorbance of each well is measured at 405 nm using a microplate reader.^[6]
- Data Analysis: The percentage of inhibition for each inhibitor concentration is calculated relative to the vehicle control. The IC₅₀ value is then determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Visualizations

PTP1B Inhibition Assay Workflow

The following diagram illustrates the general workflow for determining the inhibitory activity of a compound against PTP1B.

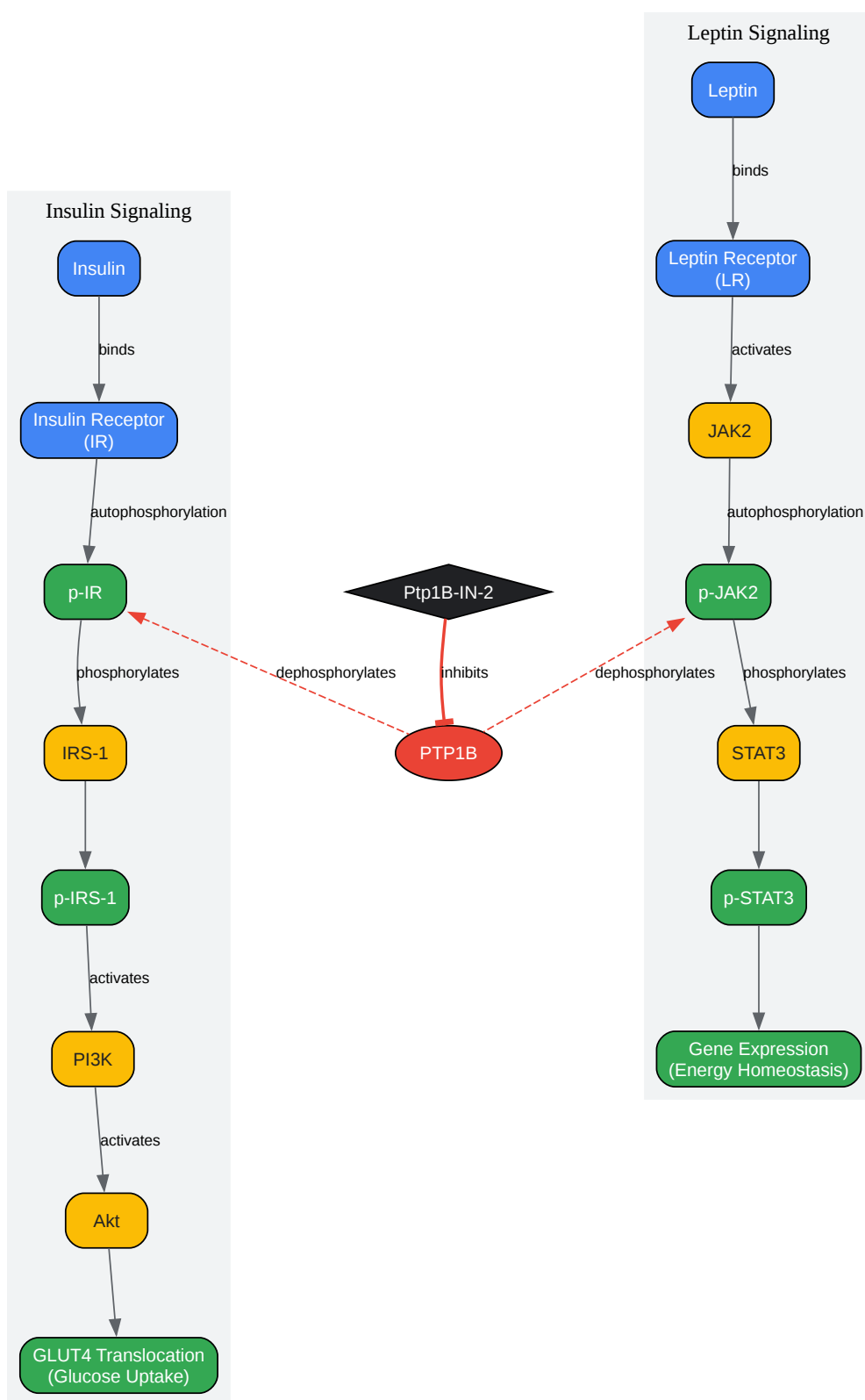


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Caption: Workflow for a PTP1B enzymatic inhibition assay.

PTP1B Signaling Pathway and Inhibition by Ptp1B-IN-2

PTP1B is a key negative regulator of the insulin and leptin signaling pathways.[9][10][11][12]
By dephosphorylating the activated insulin receptor and Janus kinase 2 (JAK2), PTP1B attenuates downstream signaling. **Ptp1B-IN-2** inhibits this action, thereby enhancing these signaling cascades.



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Caption: PTP1B signaling pathways and the inhibitory action of **Ptp1B-IN-2**.

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